

Amidosulfuron-13C2,d6: A Technical Guide for Analytical Applications

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Compound of Interest

Compound Name: Amidosulfuron-13C2,d6

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This in-depth technical guide provides a comprehensive overview of **Amidosulfuron-13C2,d6**, a stable isotope-labeled internal standard crucial for the accurate quantification of the herbicide Amidosulfuron. This document details its primary use, physicochemical properties, and a representative experimental protocol for its application in analytical methodologies.

Core Concepts: Understanding Amidosulfuron-13C2,d6

Amidosulfuron-13C2,d6 is a synthetically modified version of Amidosulfuron where two carbon atoms are replaced with their heavier isotope, carbon-13 (^{13}C), and six hydrogen atoms are replaced with deuterium (d or ^2H). This labeling results in a molecule with a higher mass than the native Amidosulfuron, allowing it to be distinguished by mass spectrometry.

Its primary and critical use is as an internal standard in quantitative analytical methods, particularly liquid chromatography-mass spectrometry (LC-MS).^[1] In this role, it is added in a known amount to samples being analyzed for Amidosulfuron. Because **Amidosulfuron-13C2,d6** is chemically identical to Amidosulfuron, it behaves similarly during sample preparation, extraction, and chromatographic separation. Any loss of the target analyte (Amidosulfuron) during these steps is mirrored by a proportional loss of the internal standard. By measuring the ratio of the analyte's signal to the internal standard's signal, a more accurate

and precise quantification can be achieved, compensating for matrix effects and variations in instrument response.

Physicochemical and Analytical Data

The following table summarizes key quantitative data for **Amidosulfuron-13C2,d6** and its unlabeled counterpart, Amidosulfuron.

Property	Amidosulfuron-13C2,d6	Amidosulfuron (unlabeled)
Molecular Formula	C ₇ ¹³ C ₂ H ₉ D ₆ N ₅ O ₇ S ₂	C ₉ H ₁₅ N ₅ O ₇ S ₂ [2] [3]
Molecular Weight	377.40 g/mol [4]	369.37 g/mol [2] [3] [5]
CAS Number	Not available	120923-37-7 [2] [3] [5]
Appearance	White to off-white solid	White, crystalline powder [6]
Melting Point	Not available	160-163 °C [5] [6]
Solubility in Water	Not available	9.0 mg/L at pH 7, 13500 mg/L at pH 10 [5]
Storage Temperature	Room temperature for shipping; refer to Certificate of Analysis for long-term storage [1]	Powder: -20°C for 3 years; In solvent: -80°C for 6 months, -20°C for 1 month [7]
Primary Application	Internal standard for quantitative analysis	Broad-spectrum herbicide for controlling broad-leaved weeds [5] [8] [9]

Experimental Protocol: Quantification of Amidosulfuron in Water Samples using LC-MS/MS

This section outlines a detailed methodology for the determination of Amidosulfuron in water samples, employing **Amidosulfuron-13C2,d6** as an internal standard. This protocol is a representative example based on established analytical principles for pesticide residue analysis.

1. Materials and Reagents:

- Amidosulfuron analytical standard
- **Amidosulfuron-13C2,d6** internal standard solution (e.g., 100 µg/mL in acetonitrile)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

2. Sample Preparation and Extraction:

- To a 100 mL water sample, add a precise volume of the **Amidosulfuron-13C2,d6** internal standard solution to achieve a final concentration of 10 ng/mL.
- Condition the C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of ultrapure water.
- Load the water sample onto the SPE cartridge at a flow rate of approximately 5 mL/min.
- Wash the cartridge with 5 mL of ultrapure water to remove interfering substances.
- Dry the cartridge under a gentle stream of nitrogen for 10 minutes.
- Elute the retained analytes with 5 mL of acetonitrile.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the initial mobile phase (e.g., 80:20 water:acetonitrile with 0.1% formic acid).

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC) Conditions:
 - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 2.6 μ m particle size)
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: Start with 20% B, ramp to 90% B over 8 minutes, hold for 2 minutes, and return to initial conditions for equilibration.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μ L
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Monitoring Mode: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - Amidosulfuron: Monitor for precursor ion and at least two product ions.
 - **Amidosulfuron-13C2,d6**: Monitor for the corresponding mass-shifted precursor and product ions.

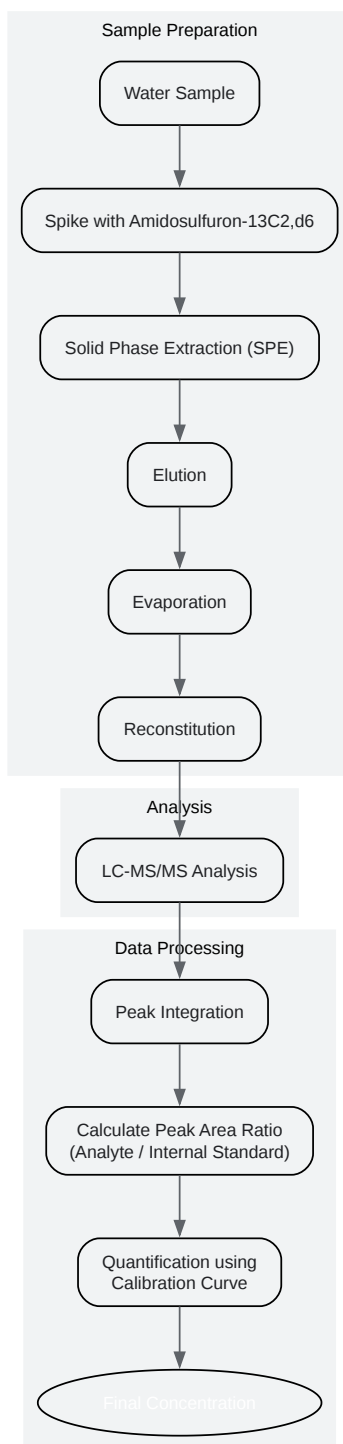
4. Data Analysis and Quantification:

- Create a calibration curve by plotting the ratio of the peak area of Amidosulfuron to the peak area of **Amidosulfuron-13C2,d6** against the concentration of Amidosulfuron standards.
- Quantify the concentration of Amidosulfuron in the samples by interpolating the analyte/internal standard peak area ratio from the calibration curve.

Visualizations

Workflow for Amidosulfuron Quantification

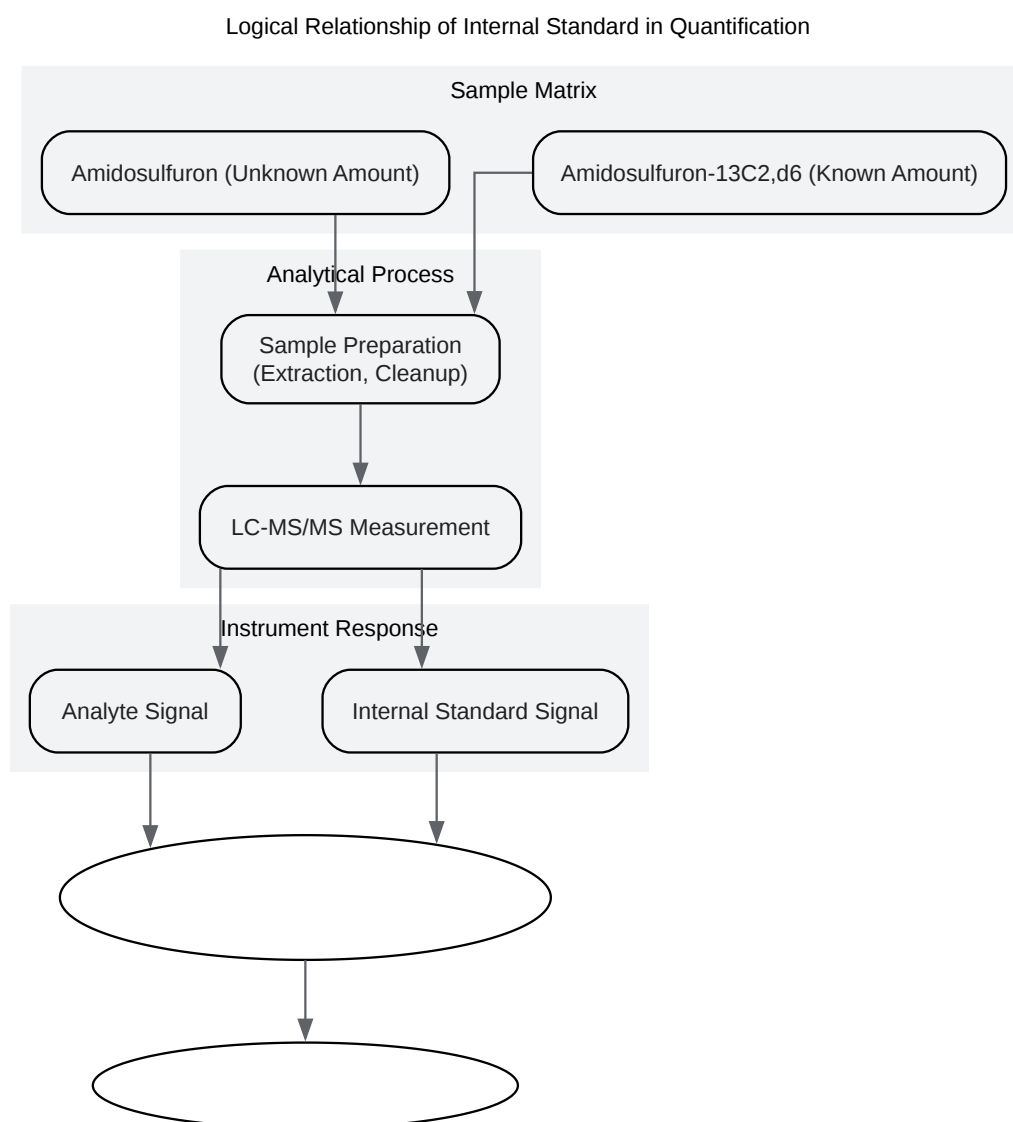
Workflow for Amidosulfuron Quantification using an Internal Standard



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Caption: A flowchart illustrating the analytical workflow for quantifying Amidosulfuron.

Use of an Internal Standard in Quantitative Analysis



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Caption: The role of an internal standard in achieving accurate quantification.

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